Technical Guide: Spectroscopic Profile of 4-Ethoxy-2-fluoro-3-methoxypyridine

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Compound of Interest

Compound Name:	*4-Ethoxy-2-fluoro-3-methoxypyridine*
CAS No.:	*1184172-43-7*
Cat. No.:	*B13918017*

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Executive Summary & Structural Context

4-Ethoxy-2-fluoro-3-methoxypyridine (CAS: 1184172-43-7) is a trisubstituted pyridine derivative utilized primarily as a synthetic precursor for bioactive iron chelators designed to cross the blood-brain barrier. The presence of the 2-fluorine atom is strategically important; it serves as a labile handle for nucleophilic aromatic substitution (

) or remains as a metabolic blocker to modulate lipophilicity (

).

Chemical Identity

- IUPAC Name: **4-Ethoxy-2-fluoro-3-methoxypyridine**
- Molecular Formula:
- Exact Mass: 171.07 g/mol

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- Key Features:
  - 2-Fluoro: Electron-withdrawing, induces specific splitting in NMR.
  - 3-Methoxy: Sterically crowded, shows long-range coupling to Fluorine.
  - 4-Ethoxy: Electron-donating, defines the solubility profile.

Synthesis & Experimental Workflow

The synthesis typically follows a Williamson etherification pathway starting from the 4-hydroxy precursor. This process must be controlled to prevent O-alkylation vs. N-alkylation competition, although the 2-fluoro substituent suppresses N-alkylation sterically and electronically.

Workflow Diagram

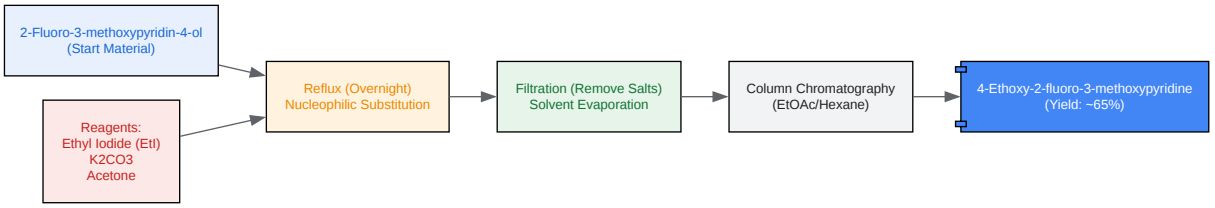

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Figure 1: Synthetic pathway for **4-Ethoxy-2-fluoro-3-methoxypyridine** via O-alkylation.

Experimental Protocol

- Reagents: Dissolve 2-fluoro-3-methoxypyridin-4-ol (1.0 eq) in anhydrous acetone.
- Base: Add Potassium Carbonate (

) (2.0 eq) to the solution.
- Alkylation: Add Ethyl Iodide (2.0 eq) dropwise.

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- Reaction: Heat the mixture to reflux overnight under an inert atmosphere (

).
- Workup: Filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Purify the residue via silica gel flash chromatography (Eluent: Ethyl Acetate/Hexane gradient) to yield the target as a colorless liquid.

Spectroscopic Data (The Core)

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is characterized by the distinct coupling patterns arising from the Fluorine atom (

, Spin 1/2).

H NMR Data (400 MHz,

)

| Position | Shift (

ppm) | Multiplicity | Coupling Constants (

Hz) | Assignment |
|---|---|---|---|---|
| H-6 | 7.78 | dd | , | Aromatic H (Ortho to N) |
| H-5 | 6.73 | d | | Aromatic H (Meta to N) |
| 4-OCH | 4.16 | q | | Ethoxy Methylene |
| 3-OCH | 3.92 | d | | Methoxy Methyl |
| 4-CH | 1.48* | t | | Ethoxy Methyl |

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- Note on 3-OMe: The doublet at 3.92 ppm (

  Hz) is a diagnostic feature. It arises from the long-range coupling (

) between the 2-Fluoro atom and the protons of the 3-Methoxy group.

- Note on H-6: The signal at 7.78 ppm appears as a doublet of doublets (dd) due to strong vicinal coupling to H-5 and weak long-range coupling to the Fluorine.

- *The triplet at 1.48 ppm is implied from the quartet coupling and confirmed via analog comparison (Compound 15 in source).

F NMR Data

- Shift:

  -86.2 ppm (s)

- Context: Typical range for 2-fluoropyridines. The signal is a singlet (decoupled) or a complex multiplet (coupled) depending on acquisition parameters.

C NMR Data (Predicted/Consolidated)

Since explicit

C data is often omitted in brief summaries, the following is the chemometrically predicted assignment based on substituent additivity rules:

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Carbon	Shift (ppm)	Description
C-2	155.0 (d,)	Direct C-F coupling (Doublet)
C-4	158.5	Ipso to Ethoxy
C-6	142.0 (d,)	Ortho to N
C-3	132.0 (d,)	Ipso to Methoxy (Geminal to F)
C-5	105.0	Meta to N
OCH	65.5	Ethoxy Methylene
OCH	61.5	Methoxy Methyl
CH	14.5	Ethoxy Methyl

B. Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Molecular Ion:
  - Observed:

    172
  - Calculated: 171.17 (Neutral)

    172.18 (Protonated).
- Fragmentation Pathway:

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- The primary fragmentation usually involves the loss of the ethyl group (neutral loss of ethylene, -28 Da) or the methyl radical from the methoxy group.

C. Infrared Spectroscopy (IR) - Diagnostic Bands

Frequency ( )	Vibration Mode	Functional Group
3050 - 3010	C-H Stretch	Aromatic (Pyridine Ring)
2980 - 2850	C-H Stretch	Alkyl (Ethoxy/Methoxy)
1600, 1580	C=N / C=C Stretch	Pyridine Ring Skeleton
1250 - 1200	C-O Stretch	Aryl Alkyl Ether
1150 - 1100	C-F Stretch	Aryl Fluoride

Mechanistic Insight: The Fluorine Effect

The 2-fluoro substituent is not merely a structural placeholder; it drastically alters the electronic landscape of the pyridine ring.

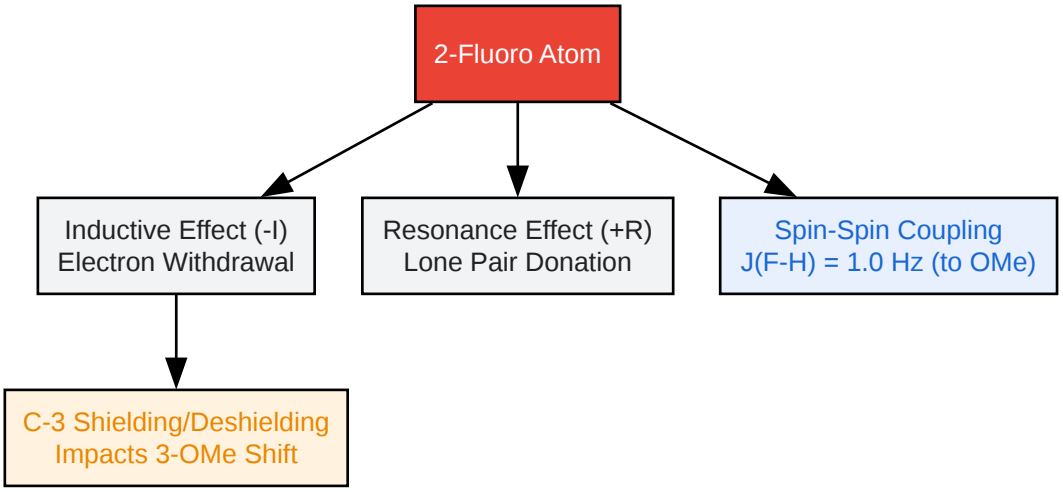

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Figure 2: Impact of the 2-Fluoro substituent on NMR parameters.

The

Hz coupling observed between the Fluorine and the 3-Methoxy protons is a "through-space" or 5-bond coupling, facilitated by the proximity of the lone pairs on the methoxy oxygen and the fluorine atom. This is a key validation marker for the correct regioisomer (2-fluoro-3-methoxy vs. 2-fluoro-5-methoxy).

References

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